

In-Depth Technical Guide: 3-Methyl-2-butanol

Safety and Handling

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Compound of Interest

Compound Name: 3-Methyl-2-butanol

Cat. No.: B147160

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This technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological information for **3-Methyl-2-butanol** (CAS No. 598-75-4). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this chemical.

Chemical and Physical Properties

3-Methyl-2-butanol, also known as sec-isoamyl alcohol, is a flammable, colorless liquid.^[1] It is used as a solvent and as an intermediate in the synthesis of other chemicals.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-Methyl-2-butanol**

Property	Value	Source(s)
Molecular Formula	C5H12O	[4][5]
Molar Mass	88.15 g/mol	[1][5]
Appearance	Clear, colorless liquid	[2][4][6]
Odor	Fruity, fresh	[2]
Boiling Point	112-114 °C	[4][6][7]
Melting Point	-51.44 °C (estimate)	[6]
Flash Point	26-39 °C	[4][6][8]
Autoignition Temperature	347 °C	[8]
Density	0.818 g/mL at 25 °C	[1][4][7]
Water Solubility	Slightly soluble (2.8 g/100g at 30°C, 56 g/L)	[4][5][6]
Vapor Pressure	3 hPa at 20 °C	[6]
Refractive Index	n _{20/D} 1.409	[4][7]
Explosive Limits	Lower: 1.2% (V), Upper: 10.5% (V)	[4][6]

Hazard Identification and GHS Classification

3-Methyl-2-butanol is classified as a hazardous substance. Its primary hazards are flammability and acute toxicity upon inhalation.[5][9] The GHS classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **3-Methyl-2-butanol**

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	3	Warning	H226: Flammable liquid and vapor
Acute Toxicity, Inhalation	4	Warning	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	Warning	H335: May cause respiratory irritation

Source:[5][9]

Toxicological Profile

The toxicological properties of **3-Methyl-2-butanol** have not been fully investigated.[8] However, available data indicates that it can cause irritation to the skin, eyes, and respiratory system.[4][5][6] Prolonged or repeated exposure may lead to symptoms such as nausea, dizziness, and headache.[6][8]

Acute Toxicity

3-Methyl-2-butanol is harmful if inhaled.[9] Overexposure can cause irritation to the nose and throat, headache, dizziness, and nausea.[5][10] While specific LD50 values for **3-Methyl-2-butanol** are not readily available in the cited literature, the general toxicological assessment is based on its irritant properties and the effects of overexposure.

Skin and Eye Irritation

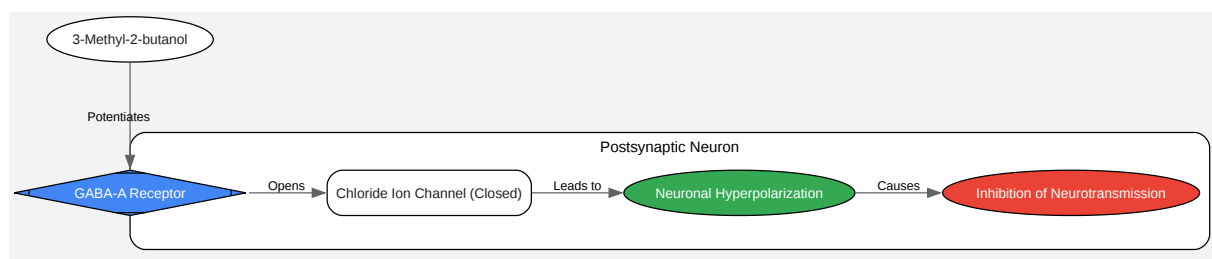
The substance may cause skin and eye irritation upon contact.[8] Repeated exposure can lead to skin dryness or cracking.[4][6]

Carcinogenicity

No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[6]

Mechanism of Action and Signaling Pathways

Specific signaling pathways affected by **3-Methyl-2-butanol** are not well-documented in publicly available literature. However, like other short-chain alcohols, its primary toxicological effects on the central nervous system are likely due to non-specific interactions with neuronal membranes and potentiation of gamma-aminobutyric acid type A (GABA-A) receptor activity. The stimulation of GABA-A receptors by alcohols leads to an influx of chloride ions, hyperpolarization of the neuron, and a subsequent inhibitory effect on neurotransmission, resulting in sedative and hypnotic effects. A closely related isomer, 2-methyl-2-butanol, has been shown to stimulate GABA-A receptors.[11]



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Caption: Proposed mechanism of **3-Methyl-2-butanol** on the central nervous system.

Experimental Protocols for Toxicological Assessment

While specific experimental reports for **3-Methyl-2-butanol** are not detailed in the provided search results, the assessment of its toxicological properties would typically follow standardized OECD guidelines for the testing of chemicals.

Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

The objective of these studies is to determine the dose of the substance that is lethal to 50% of the test population (LD50). The general procedure involves:

- Animal Selection: Healthy, young adult rodents (e.g., rats or mice) are used.[2]
- Dosing: The substance is administered orally in a single dose.[2][12]
- Observation: Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.[13]
- Data Analysis: The LD50 value is calculated based on the mortality data.[8]

Acute Dermal and Inhalation Toxicity

Similar principles to oral toxicity testing are applied, with the route of administration being dermal application or inhalation exposure, respectively.

Skin Irritation (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.[7][9][14]

- Test System: Reconstructed human epidermis (RhE) models are used.[5][7][9]
- Application: The test substance is applied to the surface of the RhE tissue.[7]
- Incubation: The tissue is incubated for a defined period.
- Viability Assessment: Cell viability is measured, typically using the MTT assay. A significant reduction in cell viability indicates an irritant potential.[7][14]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **3-Methyl-2-butanol**.

Personal Protective Equipment (PPE)

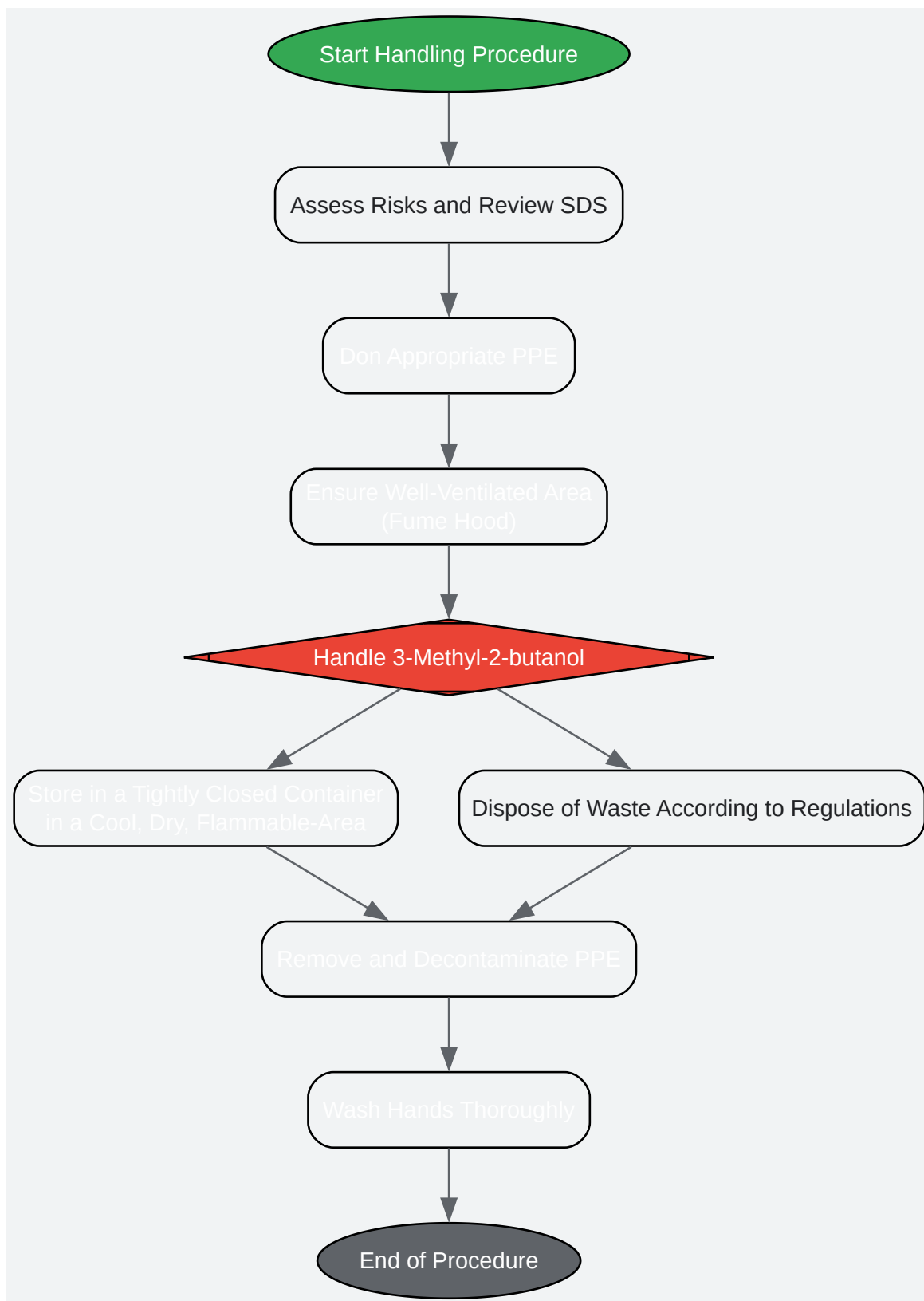
A summary of recommended PPE is provided in Table 3.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standard
Eyes/Face	Chemical splash goggles or face shield	EN 166 (EU) or OSHA 29 CFR 1910.133 (US)
Skin	Chemical-resistant gloves (e.g., butyl rubber, neoprene), flame-resistant and impervious clothing	EN 374 (EU) or OSHA 29 CFR 1910.138 (US)
Respiratory	NIOSH/MSHA-approved respirator with organic vapor cartridges if ventilation is inadequate	OSHA 29 CFR 1910.134 or European Standard EN 149

Source:[8][9][14]

Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **3-Methyl-2-butanol**.

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[8][15] Keep away from sources of ignition, strong oxidizing agents, and incompatible materials.[8][13]

Emergency Procedures

First-Aid Measures

Table 4: First-Aid Measures for **3-Methyl-2-butanol** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[8][9]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes.[8][9]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[8][9]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk. Get immediate medical attention.[8][9]

Fire-Fighting Measures

Use foam, dry chemical, carbon dioxide, or water spray to extinguish a fire.[8] Vapors are heavier than air and may travel to a source of ignition and flash back.[8][13] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][13]

Accidental Release Measures

In case of a spill, immediately evacuate the area and remove all sources of ignition.[9][13] Use spark-proof tools and explosion-proof equipment.[8][13] Absorb the spill with an inert material

such as vermiculite, sand, or earth and place it in a suitable container for disposal.[8][9] Ensure adequate ventilation.[8]

Disposal Considerations

Dispose of **3-Methyl-2-butanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[6][9] One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]

This guide is intended to provide comprehensive safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

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